

2,4,4-Trimethylpentan-1-ol material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2,4,4-Trimethylpentan-1-ol

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An In-Depth Technical Guide to the Safe Handling of **2,4,4-Trimethylpentan-1-ol**

Authored by a Senior Application Scientist

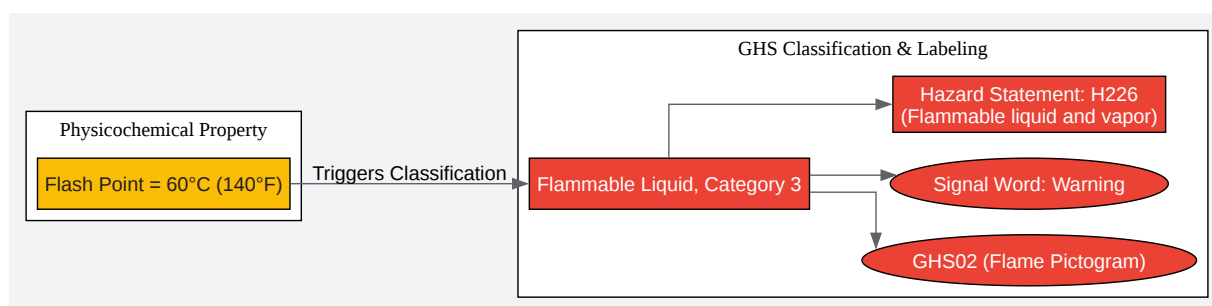
This guide provides a comprehensive technical overview of the material safety data and handling protocols for **2,4,4-Trimethylpentan-1-ol** (CAS No. 16325-63-6). Designed for researchers, scientists, and professionals in drug development, this document moves beyond a standard Safety Data Sheet (SDS) to offer a deeper understanding of the material's properties and the scientific rationale behind safety procedures. The focus is on integrating established safety protocols with the specific physicochemical characteristics of the compound to ensure a self-validating system of laboratory safety.

Chemical Identity and Core Hazard Profile

2,4,4-Trimethylpentan-1-ol is a branched-chain primary alcohol. Its structure informs its physical behavior and, consequently, its primary hazard classification. The principal metabolite of 2,2,4-trimethylpentane, its primary risk in a laboratory setting is its flammability.^[1]

Identifier	Value	Source
IUPAC Name	2,4,4-trimethylpentan-1-ol	PubChem[2]
CAS Number	16325-63-6	Fisher Scientific[3]
Molecular Formula	C8H18O	Fisher Scientific[3]
Molecular Weight	130.23 g/mol	PubChem[2]
Synonyms	2,4,4-Trimethyl-1-pentanol	PubChem[2]
Linear Formula	(CH3)3CCH2CH(CH3)CH2OH	Sigma-Aldrich[1]

The Globally Harmonized System (GHS) provides a clear, logic-based classification of this chemical's hazards. Its primary classification is as a Category 3 Flammable Liquid.[3] This classification is a direct consequence of its flash point, which dictates the temperature at which it can generate sufficient vapor to form an ignitable mixture with air.



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Caption: GHS Classification Logic for **2,4,4-Trimethylpentan-1-ol**.

Physicochemical Properties and Safety Implications

Understanding the physical properties of a chemical is fundamental to predicting its behavior under various laboratory conditions. This data is crucial for designing safe experiments and storage solutions.

Property	Value	Safety Implication
Form	Liquid	Potential for splashes and vapor generation.
Boiling Point	168-169 °C @ 740 mmHg	High boiling point reduces volatility at room temperature compared to more volatile solvents.
Density	0.818 g/mL at 25 °C	Denser than some common organic solvents, but still lighter than water.
Flash Point	60 °C (140 °F) - closed cup	Flammable vapors can form an ignitable mixture with air at or above this temperature. ^[1] This dictates the need to control heat sources.
Refractive Index	n _{20/D} 1.427	Primarily a quality control parameter.
Explosive Properties	Explosive air/vapor mixtures possible	Vapors are heavier than air and can travel to a distant ignition source. ^[3]

Safe Handling and Engineering Controls

The primary directive for handling **2,4,4-Trimethylpentan-1-ol** is the strict control and elimination of ignition sources. Its classification as a flammable liquid necessitates a multi-layered safety approach encompassing engineering controls, administrative procedures, and personal protective equipment.

Engineering Controls:

- Ventilation: All work should be conducted in a well-ventilated area, preferably within a chemical fume hood to prevent the accumulation of vapors.
- Ignition Source Control: Use explosion-proof electrical, ventilating, and lighting equipment.[3] All metal equipment, including containers and receiving equipment, must be grounded and bonded to prevent the buildup and discharge of static electricity.[4]
- Tools: Only non-sparking tools should be used when handling this chemical.[3][4]

Storage Protocols:

- Location: Store in a cool, dry, and well-ventilated place designated for flammable liquids.[3]
- Container: Keep the container tightly closed to prevent vapor escape.[3]
- Segregation: Store away from incompatible materials, particularly strong oxidizing agents, acid anhydrides, and acid chlorides.[3] Keep away from heat, sparks, and open flames.[3][5]

Personal Protective Equipment (PPE) Rationale

The selection of PPE is not merely a checklist item but a critical barrier of defense based on the potential routes of exposure.

- Eye and Face Protection: Wear chemical safety goggles that conform to OSHA regulations in 29 CFR 1910.133 or European Standard EN166.[3] This is to protect against splashes.
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin contact.[3] While specific glove material breakthrough times are not readily available, nitrile gloves are often recommended for incidental contact with similar chemicals.[5] It is crucial to consult the glove manufacturer's compatibility data.
- Respiratory Protection: Under normal use conditions with adequate engineering controls (i.e., in a fume hood), respiratory protection is typically not required.[3] However, in situations where ventilation is insufficient or during a large spill, an approved respirator with an organic vapor cartridge may be necessary.

Emergency Response Protocols

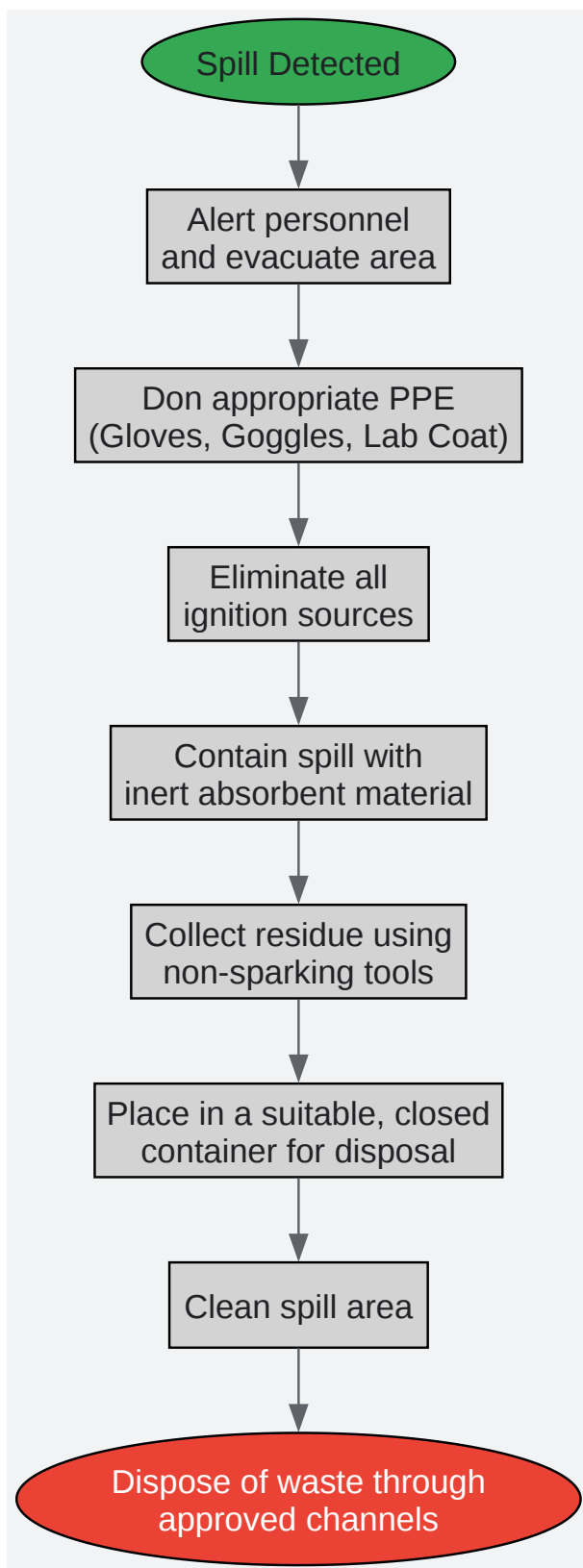
Rapid and correct response during an emergency can significantly mitigate harm. The following protocols are based on established best practices.

First-Aid Measures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[\[3\]](#)
- **Skin Contact:** Take off immediately all contaminated clothing. Rinse the skin with water or shower.[\[3\]](#) Wash the affected area with soap and water.[\[3\]](#)
- **Inhalation:** Remove the person to fresh air and keep them in a position comfortable for breathing. If symptoms of overexposure (such as headache, dizziness, tiredness, nausea, and vomiting) occur, seek medical attention.[\[3\]](#)
- **Ingestion:** Clean the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[\[3\]](#)

Fire-Fighting Measures:

- **Suitable Extinguishing Media:** Use carbon dioxide (CO₂), dry chemical powder, or chemical foam.[\[3\]](#)[\[5\]](#) Water spray can be used to cool closed containers, but a solid water jet should be avoided as it may spread the fire.[\[3\]](#)[\[5\]](#)
- **Specific Hazards:** Containers may explode when heated.[\[3\]](#) Vapors are heavier than air and may travel to a source of ignition and flash back.[\[3\]](#)[\[5\]](#) Hazardous combustion products include carbon monoxide (CO) and carbon dioxide (CO₂).[\[3\]](#)
- **Protective Equipment:** Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[3\]](#)



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